

Using 5-(Hydroxymethyl)quinolin-8-ol in fluorescence microscopy

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Compound of Interest

Compound Name: 5-(Hydroxymethyl)quinolin-8-ol

CAS No.: 4053-44-5

Cat. No.: B1298091

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Application Note: Advanced Fluorescence Microscopy with **5-(Hydroxymethyl)quinolin-8-ol**

Subtitle: A Versatile Scaffold for Ratiometric and Turn-On Sensing of Intracellular Metal Ions (Zn²⁺, Mg²⁺, Al³⁺)

Executive Summary

5-(Hydroxymethyl)quinolin-8-ol (5-HMQ) represents a functionalized evolution of the classical 8-hydroxyquinoline (8-HQ) fluorophore.^[1] While 8-HQ is a gold standard for metal chelation, its lack of conjugation handles limits its utility in targeted drug delivery and bioconjugation. 5-HMQ solves this by introducing a reactive hydroxymethyl group at the C5 position, allowing researchers to covalently attach the sensor to peptides, polymers, or lipids without disrupting the metal-binding pocket (N1-O8).

This guide details the use of 5-HMQ as a "Turn-On" fluorescent sensor for divalent and trivalent metal ions (primarily Zn²⁺ and Al³⁺) in live-cell microscopy. It emphasizes the chemical logic behind its fluorescence modulation and provides a self-validating protocol for differentiating free vs. bound metal states.

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Figure 1: Mechanism of Chelation-Enhanced Fluorescence (CHEF) in 5-HMQ. Metal binding prevents proton transfer, activating the fluorophore.

Experimental Protocol

Pre-requisite: 5-HMQ is cell-permeable but hydrophobic. Proper stock preparation is critical to prevent precipitation in aqueous media.

Materials

- Probe: **5-(Hydroxymethyl)quinolin-8-ol** (CAS: 4053-44-5).^{[3][4]}
- Solvent: Anhydrous DMSO (Dimethyl sulfoxide).
- Chelator Control: TPEN (N,N,N',N'-tetrakis(2-pyridylmethyl)ethylenediamine) – high affinity for Zn^{2+} .
- Ionophore: Pyrithione (to load Zinc for positive control).
- Buffer: HEPES or PBS (pH 7.4). Avoid buffers with high metal content.

Step-by-Step Staining Workflow

1. Stock Solution Preparation

- Dissolve 5-HMQ in anhydrous DMSO to a concentration of 10 mM.
- Note: The hydroxymethyl group increases polarity slightly compared to 8-HQ, but DMSO is still required. Store at -20°C , protected from light.

2. Cell Loading (Live Cells)

- Dilute the stock into warm culture medium (phenol-red free preferred) to a final concentration of 10–50 μM .
- Optimization: Start with 20 μM .^[2] Higher concentrations increase signal but risk buffering intracellular metal pools.

- Incubate cells for 20–30 minutes at 37°C / 5% CO₂.

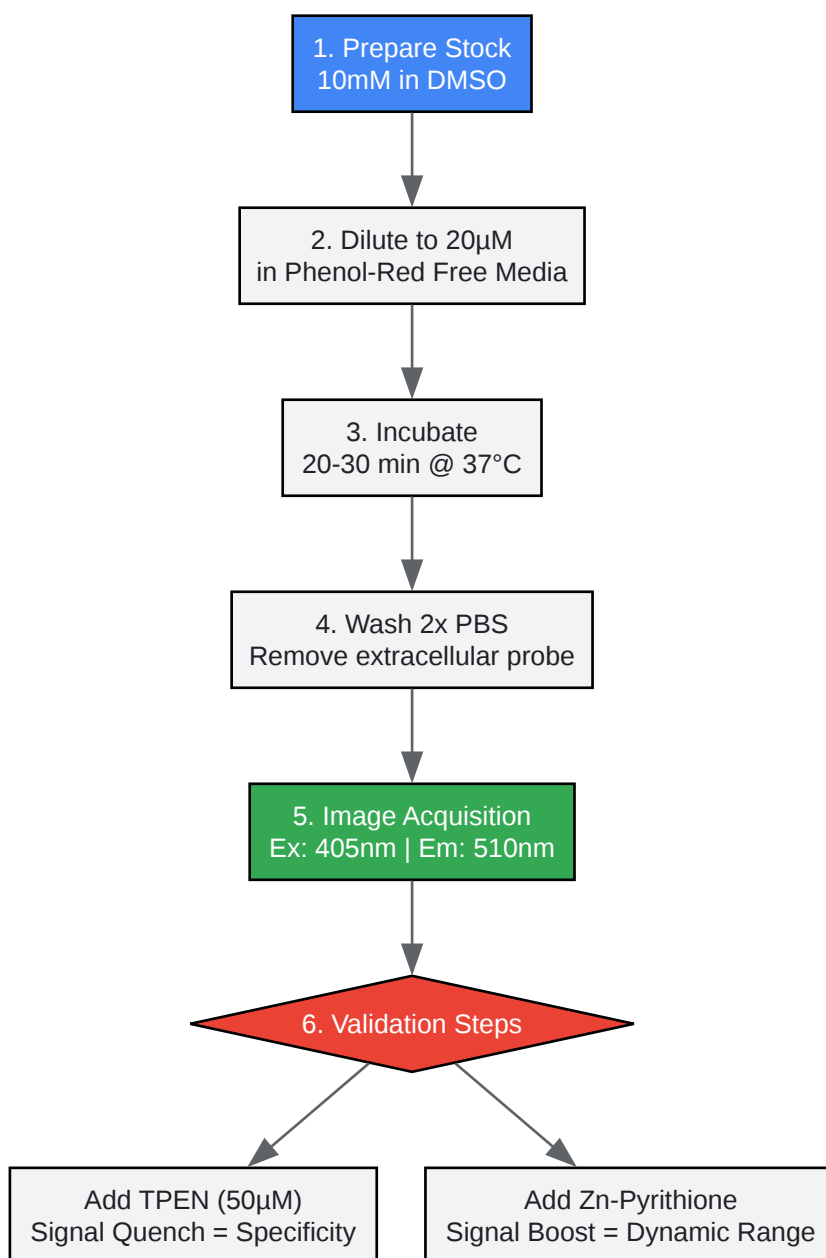
- Wash: Wash 2x with pre-warmed PBS to remove extracellular probe.

3. Imaging Setup (Confocal/Epifluorescence)

- Excitation: 360 nm – 405 nm (UV/Violet laser).
 - Note: The absorption max is typically ~370 nm. 405 nm lasers are less efficient but often sufficient for high-abundance metals.
- Emission: Collect 480 nm – 550 nm (Green channel). Peak emission is typically ~510 nm.

4. Validation (The "Trustworthiness" Step)

- Negative Control (Chelation): Add 50 µM TPEN to the imaging media.
 - Expected Result: Fluorescence should vanish within minutes as TPEN strips Zn²⁺ from 5-HMQ.
- Positive Control (Saturation): Add 10 µM Zinc Pyrithione (Zn²⁺ + Ionophore).
 - Expected Result: Fluorescence intensity should maximize.



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Figure 2: Experimental workflow for live-cell imaging and signal validation using 5-HMQ.

Data Analysis & Interpretation

Quantitative analysis requires background correction and awareness of spectral shifts.

Spectral Properties Table

Parameter	Value (Approx.)	Notes
Excitation Max	360–380 nm	405 nm laser line is usable but sub-optimal (~40% efficiency).
Emission Max	500–520 nm	Green fluorescence. Similar to Alq3/Znq2 complexes.[5]
Stokes Shift	~140 nm	Large shift reduces self-quenching and background noise.
Kd (Zn ²⁺)	~1–10 μ M	Moderate affinity; measures "labile" or "free" zinc pools, not protein-bound zinc.
Solubility	Low in water	The 5-hydroxymethyl group improves solubility vs. 8-HQ, but DMSO stock is mandatory.

Troubleshooting Matrix

Observation	Potential Cause	Corrective Action
High Background	Extracellular precipitation	Wash cells more thoroughly; lower probe concentration (<20 μ M).
No Signal	Low intracellular metal	Add Zn-Pyrithione to confirm probe entry. If signal rises, basal Zn is low.
Signal does not quench with TPEN	Non-specific binding	The probe may be lodged in lipid membranes (hydrophobic effect). Use lower concentration or shorter incubation.
Blue Shifted Emission	Solvent polarity effects	8-HQ derivatives are solvatochromic. Ensure emission filter covers 450–550 nm.

Advanced Application: Conjugation

For Drug Development Professionals: The 5-hydroxymethyl group is a primary alcohol. It can be esterified (using DCC/DMAP chemistry) to attach targeting ligands (e.g., folate for cancer cells) or to create pro-drugs.

- Strategy: Esterify the -CH₂OH with a biologically labile linker.
- Result: The probe enters the cell via specific transport, esterases cleave the linker, and the free 5-HMQ is released to sense local metal concentrations.

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